

An Overview of Triclacetamol: A Research Chemical with Limited Data

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Compound of Interest

Compound Name: *Triclacetamol*

Cat. No.: *B1615892*

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An in-depth technical guide on the discovery, history, and core data of **Triclacetamol** cannot be constructed at this time due to a significant lack of available scientific literature and clinical data.

Our comprehensive search of scientific databases, patent libraries, and clinical trial registries has revealed that **Triclacetamol** is primarily classified as a research chemical and is not intended for human or veterinary use.^[1] The available information is limited to its basic chemical properties. There is no substantive public record of its discovery, developmental history, detailed pharmacological profile, or any preclinical or clinical trial data.

This document summarizes the limited information available on **Triclacetamol** and, for contextual purposes, provides an overview of its parent compound, paracetamol (acetaminophen), a widely studied analgesic and antipyretic.

Triclacetamol: Chemical Identity and Properties

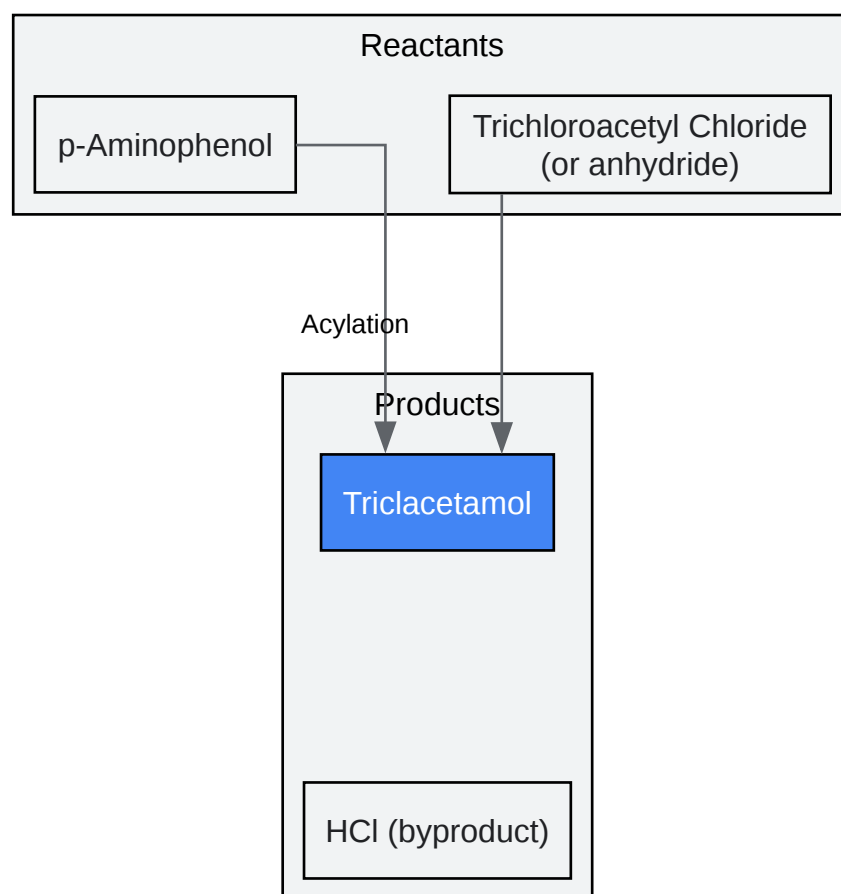
Triclacetamol is identified as the trichloroacetyl derivative of paracetamol.^[1] It belongs to the para-aminophenol series of compounds.^[1] The structural difference from paracetamol is the substitution of the acetyl group's methyl hydrogens with chlorine atoms.

Table 1: Chemical and Physical Properties of **Triclacetamol**

Property	Value	Source
IUPAC Name	2,2,2-trichloro-N-(4-hydroxyphenyl)acetamide	MedKoo[1]
CAS Number	6340-87-0	MedKoo[1]
Molecular Formula	C8H6Cl3NO2	MedKoo
Molecular Weight	254.49 g/mol	MedKoo
Appearance	Not specified	-
Solubility	Not specified	-
Storage	Dry, dark, at 0-4°C for short term or -20°C for long term	MedKoo

Putative Synthesis of Triclacetamol

While specific experimental protocols for the synthesis of **Triclacetamol** are not detailed in the available literature, a plausible method would involve the N-acylation of p-aminophenol with a trichloroacetylating agent. This is a standard chemical reaction for forming amides.



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Caption: Hypothetical synthesis of **Triclacetamol** via N-acylation.

Pharmacology: Inferences from Paracetamol

There is no specific pharmacological data available for **Triclacetamol**. It is described as a weak cyclooxygenase (COX) inhibitor with potential nonsteroidal anti-inflammatory drug (NSAID), analgesic, antipyretic, and uricosuric activity. The detailed mechanism of action, pharmacokinetics, and pharmacodynamics of **Triclacetamol** have not been published.

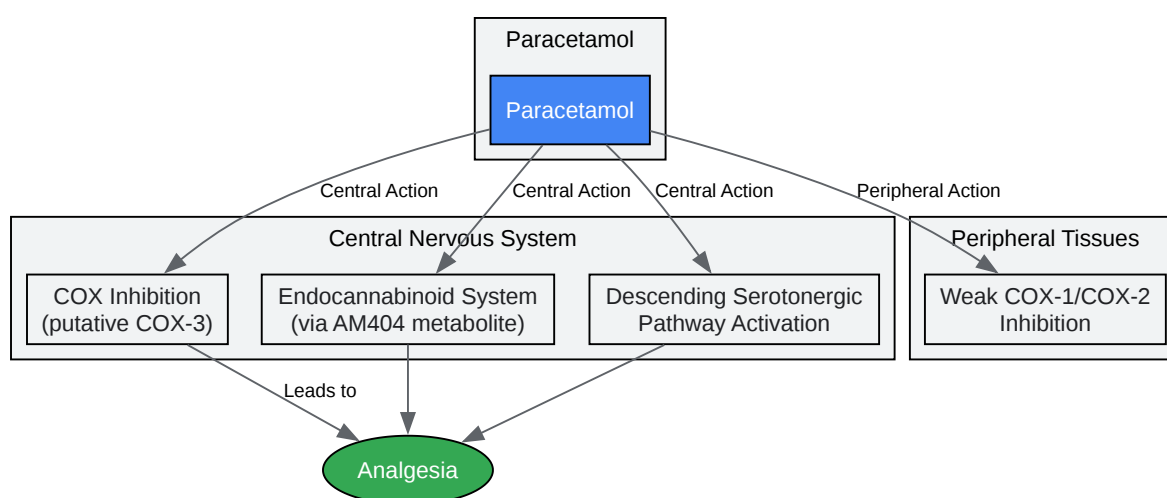
For context, the mechanism of action of its parent compound, paracetamol, is complex and not fully elucidated. It is thought to exert its effects through several pathways.

Mechanism of Action of Paracetamol

Paracetamol is a weak inhibitor of both COX-1 and COX-2 enzymes in peripheral tissues, which explains its limited anti-inflammatory effects compared to traditional NSAIDs. Its primary analgesic and antipyretic effects are believed to be centrally mediated.

Several proposed mechanisms for paracetamol's action include:

- Inhibition of a COX-3 variant: A splice variant of COX-1, termed COX-3, found predominantly in the central nervous system, was initially proposed as a target for paracetamol, though its clinical relevance is now debated.
- Peroxidase (POX) site interaction: Paracetamol may selectively inhibit the peroxidase site of the COX enzymes, which is distinct from the cyclooxygenase site targeted by NSAIDs.
- Modulation of the endocannabinoid system: A metabolite of paracetamol, AM404, is formed in the brain and can modulate the endocannabinoid system, contributing to its analgesic effects.
- Interaction with serotonergic pathways: Evidence suggests that paracetamol's analgesic effect is mediated through the activation of descending serotonergic pathways in the spinal cord.



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Caption: Proposed mechanisms of action for Paracetamol.

Conclusion

The information available on **Triclacetamol** is insufficient to construct a detailed technical guide or whitepaper. It is categorized as a research chemical, and there is no evidence of its progression through the drug development pipeline. The data presented here is a summary of the limited publicly available information. Further research would be required to elucidate the discovery, history, and pharmacological profile of this compound.

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References

- 1. medkoo.com [medkoo.com]
- To cite this document: BenchChem. [An Overview of Triclacetamol: A Research Chemical with Limited Data]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1615892#discovery-and-history-of-triclacetamol\]](https://www.benchchem.com/product/b1615892#discovery-and-history-of-triclacetamol)

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